

Ethyl 3,5-dihydroxybenzoate CAS number

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Compound of Interest

Compound Name: *Ethyl 3,5-dihydroxybenzoate*

Cat. No.: *B009963*

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An In-Depth Technical Guide to **Ethyl 3,5-dihydroxybenzoate**

CAS Number: 4142-98-7

This technical guide provides a comprehensive overview of **Ethyl 3,5-dihydroxybenzoate**, also known as α -Resorcylic acid ethyl ester, tailored for researchers, scientists, and professionals in drug development. This document details its physicochemical properties, synthesis and purification protocols, spectroscopic data, and known biological activities.

Physicochemical and Safety Data

Ethyl 3,5-dihydroxybenzoate is a dihydroxybenzoic ester that serves as a valuable starting reagent in organic synthesis.^{[1][2]} Its core properties are summarized below.

Table 1: Physicochemical Properties of **Ethyl 3,5-dihydroxybenzoate**

Property	Value	Source(s)
CAS Number	4142-98-7	[2]
Molecular Formula	C ₉ H ₁₀ O ₄	[3]
Molecular Weight	182.17 g/mol	[2]
Appearance	White to light yellow crystalline powder	[3] [4]
Melting Point	127-130 °C	[2] [5]
Boiling Point (Predicted)	356.2 ± 12.0 °C at 760 mmHg	[3]
Density (Predicted)	1.294 ± 0.06 g/cm ³	[3]
pKa (Predicted)	8.68 ± 0.10	[3]
Flash Point (Predicted)	146.1 °C	[3]
InChI Key	APHYVLPIZUVDTK-UHFFFAOYSA-N	[2]
SMILES	CCOC(=O)c1cc(O)cc(O)c1	[2]

Table 2: Solubility Data

Solvent System	Solubility	Source(s)
DMSO	100 mg/mL (548.92 mM) with ultrasonic assistance	[1]
In Vivo Formulation 1	≥ 2.5 mg/mL (13.72 mM) in 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	[1]
In Vivo Formulation 2	≥ 2.5 mg/mL (13.72 mM) in 10% DMSO, 90% (20% SBE- β-CD in Saline)	[1]
In Vivo Formulation 3	≥ 2.5 mg/mL (13.72 mM) in 10% DMSO, 90% Corn Oil	[1]
Water	Slightly soluble	[3]
Ethanol, Ethers, Chloroform	Soluble	[3]

Table 3: Safety and Hazard Information

Identifier	Code(s)	Description	Source(s)
GHS Pictogram	GHS07 (Exclamation Mark)	[2]	
Signal Word	Warning	[2]	
Hazard Statements	H302, H315, H319, H335	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation.	[2]
Precautionary Statements	P261, P264, P271, P301+P312, P302+P352, P305+P351+P338	Avoid breathing dust, Wash skin thoroughly after handling, Use only outdoors or in a well-ventilated area, IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell, IF ON SKIN: Wash with plenty of water, IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2]
Hazard Classifications	Acute Tox. 4 (Oral), Eye Irrit. 2, Skin Irrit. 2, STOT SE 3	[2]	

Synthesis and Purification

The most common method for synthesizing **Ethyl 3,5-dihydroxybenzoate** is through the Fischer-Speier esterification of 3,5-dihydroxybenzoic acid.[\[2\]](#)[\[6\]](#)[\[7\]](#) This acid-catalyzed reaction uses an excess of ethanol to drive the equilibrium towards the ester product.

Experimental Protocol: Fischer-Speier Esterification

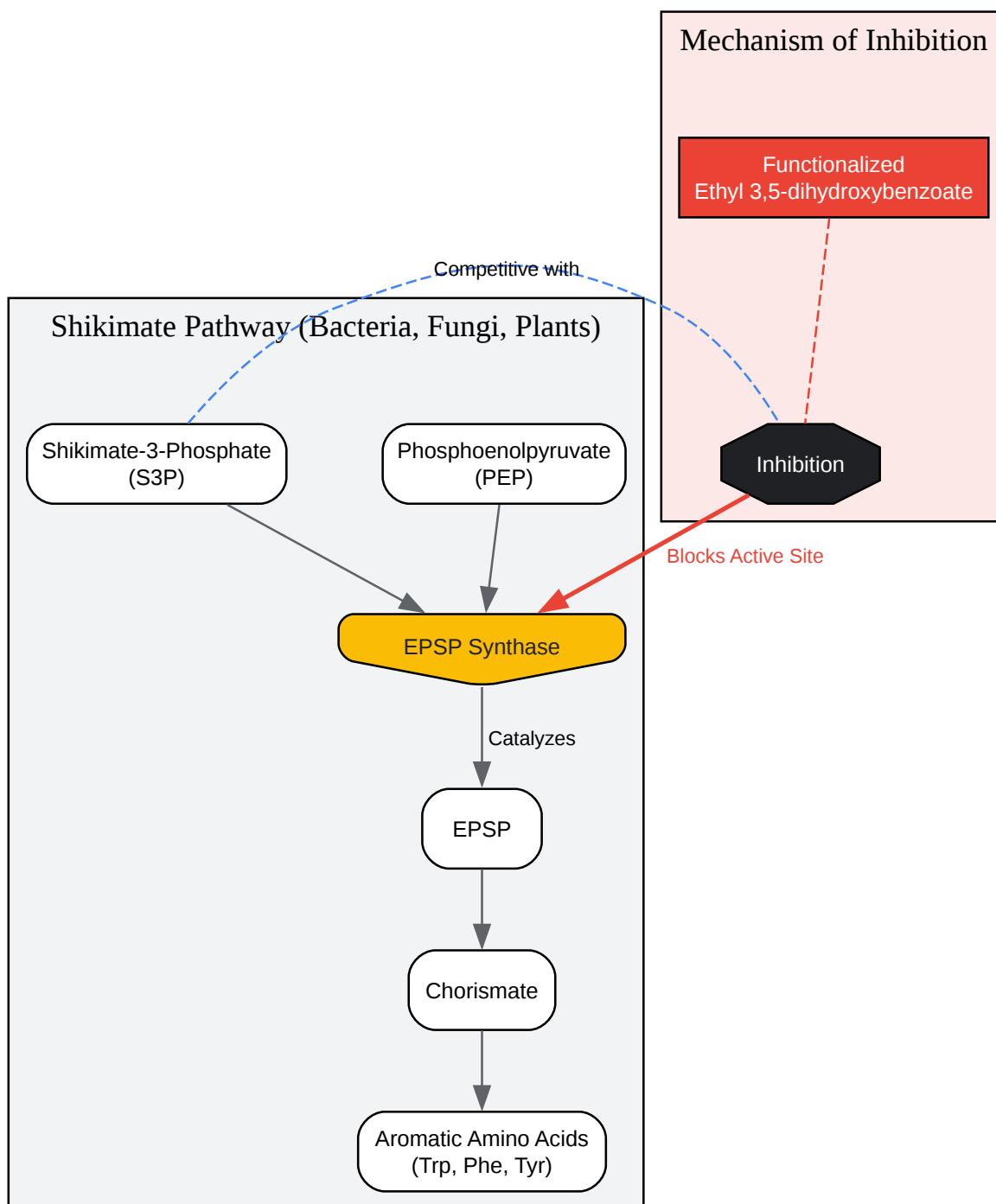
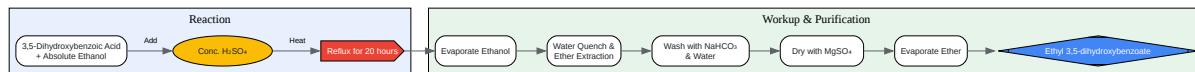
Materials:

- 3,5-Dihydroxybenzoic acid (α -resorcylic acid)
- Absolute ethanol
- Concentrated sulfuric acid (H_2SO_4)
- Diethyl ether
- Saturated sodium bicarbonate ($NaHCO_3$) solution
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Deionized water
- Round-bottom flask with reflux condenser, heating mantle, separatory funnel, rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 308 g of 3,5-dihydroxybenzoic acid in 1000 mL of absolute ethanol.[\[6\]](#)
- Catalyst Addition: Carefully add 25 mL of concentrated sulfuric acid to the solution while stirring.[\[6\]](#)
- Reflux: Attach a reflux condenser and heat the mixture to boiling. Maintain a gentle reflux for 20 hours.[\[6\]](#) The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

- Solvent Removal: After the reaction is complete, allow the mixture to cool to room temperature. Remove the excess ethanol using a rotary evaporator.[6]
- Extraction: Pour the resulting residue into a large volume of water and transfer the mixture to a separatory funnel. Extract the aqueous mixture with diethyl ether (3 x volume of aqueous layer).[6]
- Washing: Combine the organic extracts. Wash the ether phase sequentially with a saturated sodium bicarbonate solution to neutralize any unreacted acid, followed by deionized water to remove any remaining salts.[6]
- Drying and Evaporation: Dry the etheral phase over anhydrous magnesium sulfate.[6] Filter off the drying agent and evaporate the ether using a rotary evaporator to yield the crude product.
- Purification: The resulting residue, which should crystallize upon cooling, can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexane) to obtain pure **Ethyl 3,5-dihydroxybenzoate**.



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